

Technical Support Center: Investigating Nobelium's Solid-State Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Nobelium*
CAS No.: *10028-14-5*
Cat. No.: *B154978*

[Get Quote](#)

Welcome to the technical support center for researchers, scientists, and drug development professionals engaged in the study of **nobelium**'s solid-state properties. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address the significant experimental limitations you may encounter.

Frequently Asked Questions (FAQs)

Q1: Why is it so challenging to produce sufficient quantities of **nobelium** for solid-state studies?

A1: The primary challenge in producing **nobelium** is that it is a synthetic element and cannot be found in nature.[1][2][3] It can only be created in particle accelerators by bombarding lighter elements with charged particles, a process that is both costly and technologically demanding. [4][5] Production is quantified in terms of individual atoms rather than grams, making it impossible to create bulk quantities needed for traditional solid-state characterization techniques.[5] For example, a common production method involves irradiating a californium-249 target with carbon-12 ions.[1]

Q2: How does the short half-life of **nobelium** isotopes impact experimental measurements?

A2: All known isotopes of **nobelium** are radioactive and have very short half-lives, ranging from microseconds to a maximum of 58 minutes for the most stable isotope, ^{259}No .^{[4][6][7]} This extreme instability means that any produced **nobelium** atoms decay very quickly, leaving an exceptionally short window for experimental observation.^[5] Consequently, experiments must be designed to be extremely fast and efficient, often requiring repeated production cycles to gather sufficient data from the decay of single atoms.^[5] The short half-life fundamentally limits the types of measurements that can be performed, particularly those requiring longer acquisition times.

Q3: What are the primary experimental techniques available for studying elements like **nobelium** on an "atom-at-a-time" basis?

A3: Given the production of only a few atoms at a time, researchers rely on specialized "atom-at-a-time" chemistry techniques.^{[8][9][10]} These methods are designed to deduce chemical and physical properties from the behavior of individual atoms.^[8] A key approach involves chemical separation and detection of the radioactive decay of a single atom.^{[8][10]} Recently, a new technique developed at Berkeley Lab's 88-Inch Cyclotron has allowed for the first direct measurement of molecules containing **nobelium** by using a mass spectrometer to identify the exact molecules formed.^{[11][12]}

Q4: Are there any viable surrogate elements that can be used to predict **nobelium**'s solid-state properties?

A4: Yes, surrogate studies are a common approach in heavy element research. **Nobelium** is expected to behave as a heavier homolog to ytterbium in the periodic table.^[4] Therefore, ytterbium is often used as a surrogate to predict some of **nobelium**'s properties. Additionally, other late actinide elements like fermium and mendelevium can provide insights.^[5] However, relativistic effects in heavy elements can lead to unexpected deviations from periodic trends, making direct experimental verification crucial.^{[11][13]}

Q5: What are the major safety concerns when handling **nobelium**?

A5: The primary safety concern with **nobelium** is its high radioactivity.^[1] As a synthetic, highly radioactive metal, it is toxic due to its radioactivity and requires specialized handling

procedures and facilities to minimize radiation exposure.^{[1][3]} All experiments must be conducted in appropriately shielded hot cells or glove boxes.

Quantitative Data Summary

The following table summarizes key quantitative data for commonly used **nobelium** isotopes in research.

Isotope	Half-life	Primary Decay Mode(s)	Production Reaction Example
²⁵⁹ No	58 minutes	α (75%), ε (25%), SF (<10%)	²⁴⁸ Cm(¹³ C, 2n) ²⁵⁹ No
²⁵⁵ No	3.1 minutes	α (61%), β+ (39%)	²⁴⁹ Cf(¹² C, 6n) ²⁵⁵ No
²⁵⁴ No	51 seconds	α (90%), β+ (10%)	²⁰⁸ Pb(⁴⁸ Ca, 2n) ²⁵⁴ No
²⁵³ No	1.62 minutes	α (55%), β (45%)	²⁴⁴ Cm(¹³ C, 4n) ²⁵³ No
²⁵² No	2.57 seconds	α, SF	²⁴⁴ Cm(¹² C, 4n) ²⁵² No

Data compiled from multiple sources.^{[4][7][14]}

Experimental Protocols

1. Atom-at-a-Time Gas-Phase Chromatography

This protocol is a generalized method for studying the chemical properties of single atoms of heavy elements like **nobelium**.

- Objective: To determine the volatility and reactivity of **nobelium** by observing its interaction with a surface.
- Methodology:
 - Production: Produce **nobelium** atoms via a nuclear fusion reaction in a particle accelerator (e.g., bombarding a curium target with carbon ions).^[5]

- Thermalization and Transport: The produced **nobelium** atoms recoil from the target and are stopped in a gas-filled chamber (e.g., filled with helium). They are then transported by the gas flow through a capillary.
- Chromatography: The capillary leads to a chromatography column, which is a tube with a temperature gradient and a surface coated with a specific material (e.g., gold or quartz). [\[13\]](#)
- Adsorption and Detection: As the **nobelium** atom travels through the column, it will adsorb onto the surface at a specific temperature, which is related to its volatility. The position of adsorption is determined by detecting the radioactive decay of the atom using an array of detectors along the column.
- Data Analysis: By repeating the experiment many times, a distribution of adsorption positions is obtained, which can be used to calculate thermodynamic properties like the enthalpy of adsorption.

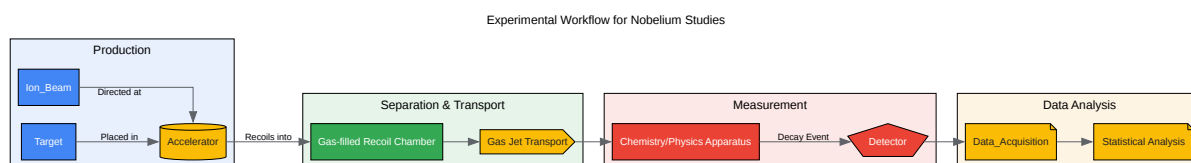
2. Surrogate Studies with Lighter Homologs

This protocol outlines a general approach for using surrogate elements to predict the properties of **nobelium**.

- Objective: To infer the solid-state properties of **nobelium** by studying a more accessible element with similar expected chemical behavior.
- Methodology:
 - Surrogate Selection: Choose a suitable surrogate element. For **nobelium**, ytterbium (Yb) is a common choice due to its analogous electron configuration.
 - Experimentation with Surrogate: Perform the desired solid-state measurements on the surrogate element. This could include X-ray diffraction to determine crystal structure, or measurements of metallic radius and melting point.
 - Theoretical Modeling: Use theoretical models, such as density functional theory (DFT), to calculate the properties of both the surrogate and **nobelium**.

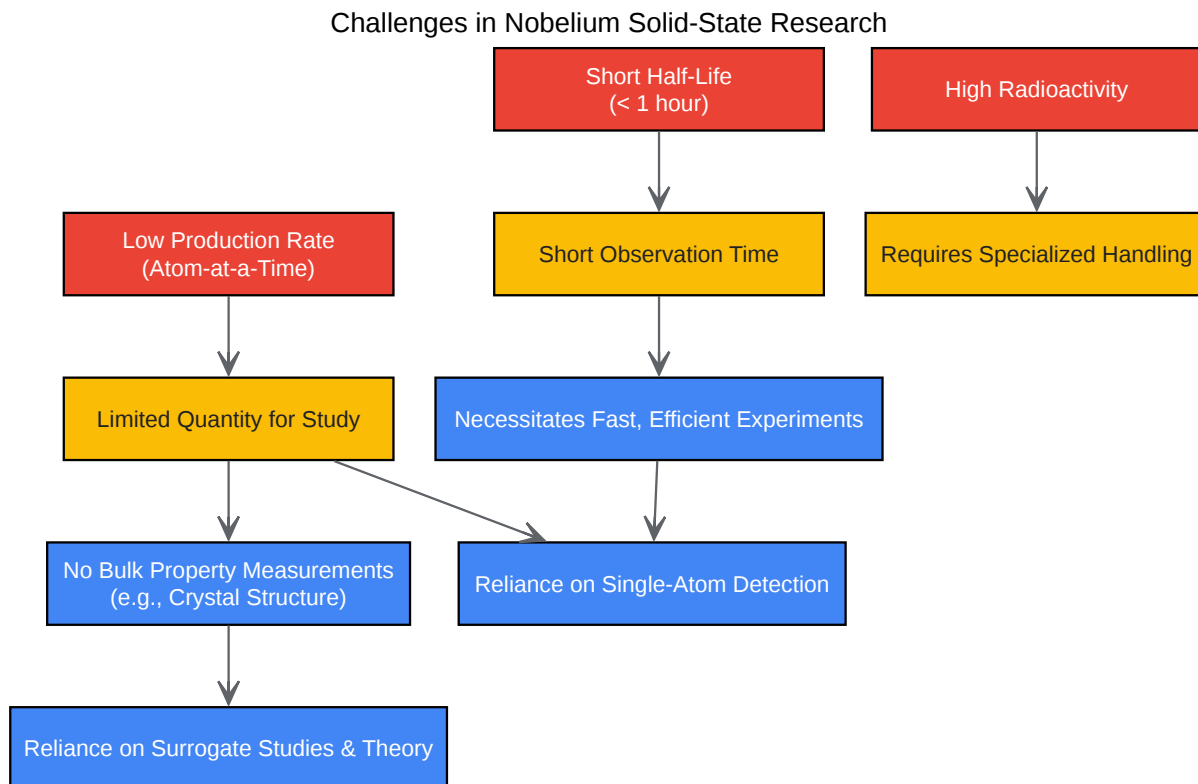
- Validation and Extrapolation: Compare the experimental results for the surrogate with the theoretical calculations for the surrogate to validate the model. Then, use the validated model to predict the properties of **nobelium**.
- Consideration of Relativistic Effects: Analyze how relativistic effects might cause **nobelium**'s properties to deviate from those of its lighter homolog.

Visualizations



[Click to download full resolution via product page](#)

Caption: A flowchart of the experimental workflow for studying **nobelium**.



[Click to download full resolution via product page](#)

Caption: Interconnected challenges in the study of **nobelium**'s solid-state properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicool.com [chemicool.com]
- 2. [Nobelium Isotopes - List and Properties](http://chemlin.org) [chemlin.org]
- 3. [Nobelium - Element information, properties and uses | Periodic Table](http://periodic-table.rsc.org) [periodic-table.rsc.org]

- [4. Nobelium - Wikipedia \[en.wikipedia.org\]](#)
- [5. Nobelium: Element Properties And Applications \[samaterials.co.uk\]](#)
- [6. Nobelium | No \(Element\) - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Isotopes of nobelium - Wikipedia \[en.wikipedia.org\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. Heavy Element Chemistry – Folden Group \[cyclotron.tamu.edu\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. New Technique Sheds Light on Chemistry at the Bottom of the Periodic Table - Berkeley Lab – Berkeley Lab News Center \[newscenter.lbl.gov\]](#)
- [12. physicsworld.com \[physicsworld.com\]](#)
- [13. Exploring the superheavy elements at the end of the periodic table | College of Chemistry \[chemistry.berkeley.edu\]](#)
- [14. scienceinfo.com \[scienceinfo.com\]](#)
- [To cite this document: BenchChem. \[Technical Support Center: Investigating Nobelium's Solid-State Properties\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b154978/docs#technical-support-center-investigating-nobelium-s-solid-state-properties\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)